

Potential Hazards and Toxicity of 2-(2-Chloroacetyl)benzonitrile: A Technical Guide

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Compound of Interest

Compound Name: 2-(2-Chloroacetyl)benzonitrile

Cat. No.: B093645

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Disclaimer: This document synthesizes available data on compounds structurally related to **2-(2-Chloroacetyl)benzonitrile** to provide a potential hazard and toxicity profile. No direct toxicological studies for **2-(2-Chloroacetyl)benzonitrile** were identified in the public domain. The information herein should be used as a guideline for handling and safety precautions, and does not represent a definitive toxicological assessment of **2-(2-Chloroacetyl)benzonitrile**. All handling and experimental work should be conducted by trained professionals with appropriate personal protective equipment in a controlled environment.

Executive Summary

This technical guide outlines the potential hazards and toxicity of **2-(2-Chloroacetyl)benzonitrile** by examining data from structurally similar compounds, including various chlorinated benzonitrile derivatives. Due to the absence of specific toxicological data for **2-(2-Chloroacetyl)benzonitrile**, this guide extrapolates potential risks based on the known hazards of analogous chemicals. The primary anticipated hazards include acute oral, dermal, and inhalation toxicity, as well as irritation to the skin, eyes, and respiratory system. This document is intended for researchers, scientists, and professionals in drug development who may handle this or similar compounds.

Hazard Identification and Classification

Based on the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **2-(2-Chloroacetyl)benzonitrile** is anticipated to be classified as a hazardous substance. The

following hazard statements are likely applicable, based on data from related compounds such as 4-Chlorobenzonitrile and other chlorinated nitriles.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Anticipated GHS Hazard Statements:

- H302: Harmful if swallowed.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H312: Harmful in contact with skin.[\[2\]](#)[\[3\]](#)
- H315: Causes skin irritation.[\[1\]](#)[\[2\]](#)[\[4\]](#)
- H319: Causes serious eye irritation.[\[1\]](#)[\[3\]](#)[\[4\]](#)
- H332: Harmful if inhaled.[\[1\]](#)[\[2\]](#)
- H335: May cause respiratory irritation.[\[1\]](#)[\[4\]](#)

Signal Word: Warning[\[1\]](#)[\[4\]](#)

Pictograms:

- GHS07 (Exclamation Mark)

Toxicological Data Summary

Quantitative toxicological data for **2-(2-Chloroacetyl)benzonitrile** is not available. The following table summarizes data from structurally related compounds to provide an estimate of potential toxicity.

Compound	Test	Route	Species	Value	Reference
Chloroacetone trile	LD50	Oral	Mouse	139 mg/kg	[5]
Benzonitrile	LD50	Oral	Rat	690–1500 mg/kg bw	[6]
Benzonitrile	LD50	Dermal	Rat	1200–2000 mg/kg bw	[6]
Benzonitrile	LD50	Dermal	Rabbit	1250–1400 mg/kg bw	[6]
Benzonitrile	LC50	Inhalation	Rat	929 ppm	[7]

Experimental Protocols

Detailed experimental protocols for the toxicological assessment of **2-(2-Chloroacetyl)benzonitrile** are not available. However, standardized protocols from the Organisation for Economic Co-operation and Development (OECD) and other regulatory bodies are typically employed for such evaluations. Below are generalized methodologies relevant to the anticipated hazards.

Acute Oral Toxicity (OECD TG 423)

- Objective: To determine the median lethal dose (LD50) following a single oral administration.
- Test Animals: Typically, rats or mice are used. A small group of animals (e.g., 3) of a single-sex are used in a stepwise procedure.
- Procedure:
 - Animals are fasted prior to dosing.
 - The test substance is administered by gavage in a single dose.
 - Dose levels are selected from a series of fixed levels (e.g., 5, 50, 300, 2000 mg/kg body weight).

- Animals are observed for mortality and clinical signs of toxicity for at least 14 days.
- The procedure is repeated with additional animals at higher or lower fixed doses depending on the presence or absence of mortality.
- Endpoint: The LD50 is estimated based on the observed mortalities.

Acute Dermal Toxicity (OECD TG 402)

- Objective: To determine the LD50 following a single dermal application.
- Test Animals: Rats, rabbits, or guinea pigs are typically used.
- Procedure:
 - A designated area of the animal's skin is shaved.
 - The test substance is applied uniformly to the shaved area and held in contact with the skin with a porous gauze dressing for 24 hours.
 - Animals are observed for mortality and clinical signs of toxicity for 14 days.
- Endpoint: The dermal LD50 is calculated.

In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method (OECD TG 439)

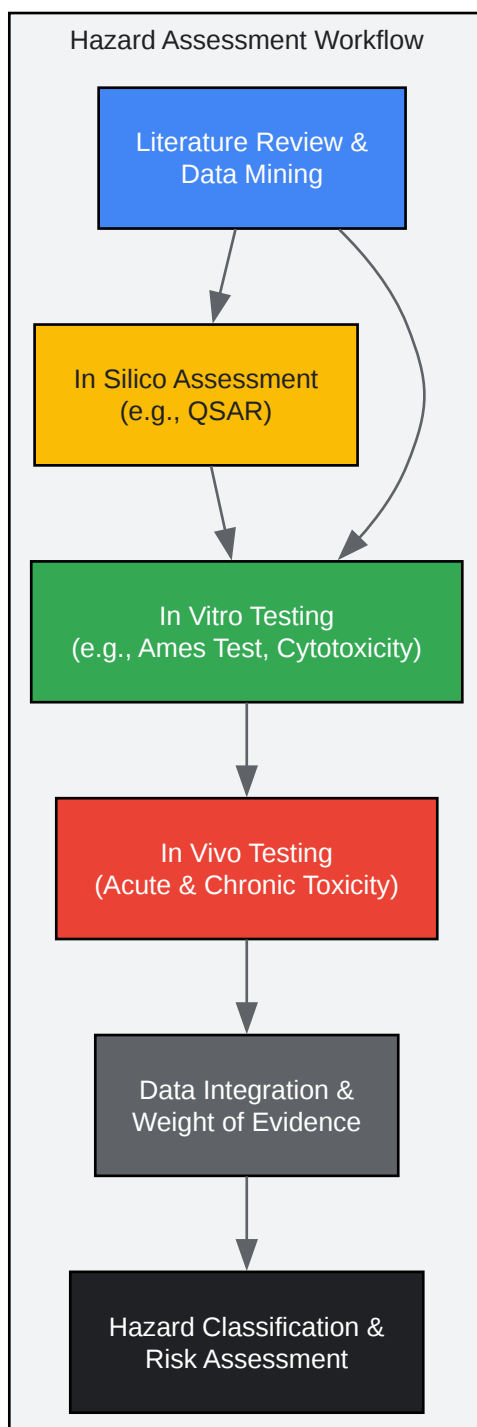
- Objective: To assess the skin irritation potential using an in vitro model.
- Test System: A reconstructed human epidermis model which mimics the biochemical and physiological properties of the upper parts of the human skin.
- Procedure:
 - The test substance is applied topically to the skin tissue surface.
 - After a defined exposure period, the substance is removed by washing.
 - Cell viability is measured, typically using an MTT assay.

- Endpoint: A substance is identified as an irritant if the mean cell viability is reduced below a certain threshold (e.g., $\leq 50\%$) compared to the negative control.

Logical Workflow and Signaling Pathways

General Chemical Hazard Assessment Workflow

The following diagram illustrates a generalized workflow for assessing the potential hazards of a chemical compound like **2-(2-Chloroacetyl)benzonitrile**.

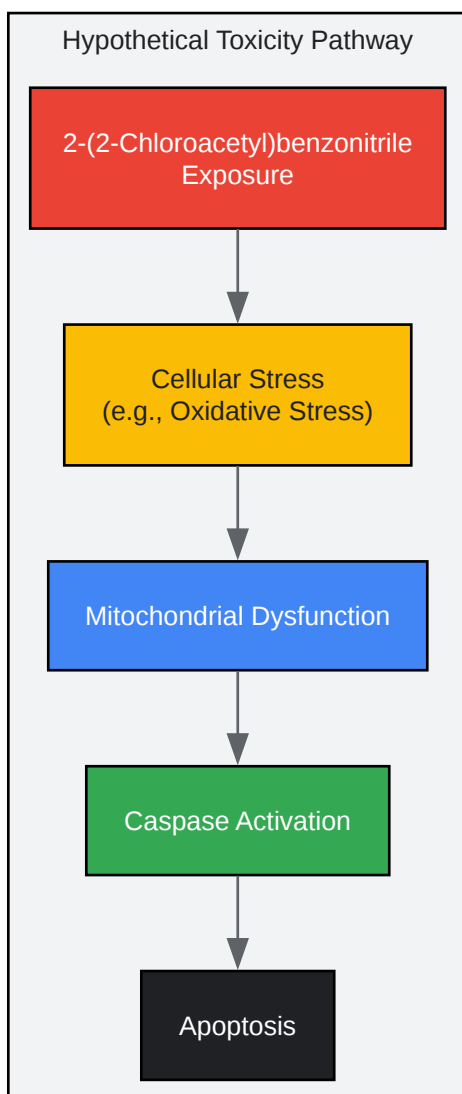


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Caption: A generalized workflow for chemical hazard assessment.

Potential Toxicity Signaling Pathway

Specific signaling pathways for **2-(2-Chloroacetyl)benzonitrile** are not documented. However, many toxic compounds induce cellular stress leading to apoptosis. The diagram below illustrates a simplified, hypothetical pathway.



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Caption: A hypothetical cellular toxicity pathway.

First Aid Measures

The following first aid measures are recommended based on the potential hazards.^{[1][8]}

- Inhalation: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[1]
- Skin Contact: Take off immediately all contaminated clothing. Rinse skin with water/shower. If skin irritation occurs, get medical advice/attention.[4]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[1][4]
- Ingestion: Rinse mouth. Immediately make victim drink water (two glasses at most). Consult a physician.[1]

Handling and Storage

- Handling: Avoid contact with skin and eyes. Do not breathe dust. Use only in a well-ventilated area. Wear protective gloves, clothing, and eye/face protection. Wash hands thoroughly after handling.[1][4][8]
- Storage: Keep container tightly closed in a dry, cool, and well-ventilated place. Store locked up.[1][4][8]

Stability and Reactivity

- Reactivity: No specific data available.
- Chemical Stability: Stable under recommended storage conditions.
- Possibility of Hazardous Reactions: No specific data available.
- Conditions to Avoid: Heat, flames, and sparks.
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[8]
- Hazardous Decomposition Products: In case of fire, may produce carbon oxides, nitrogen oxides, hydrogen chloride gas, and hydrogen cyanide.[1][8]

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